

endocrine disruption potential oleate esters

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2-Butoxyethyl oleate

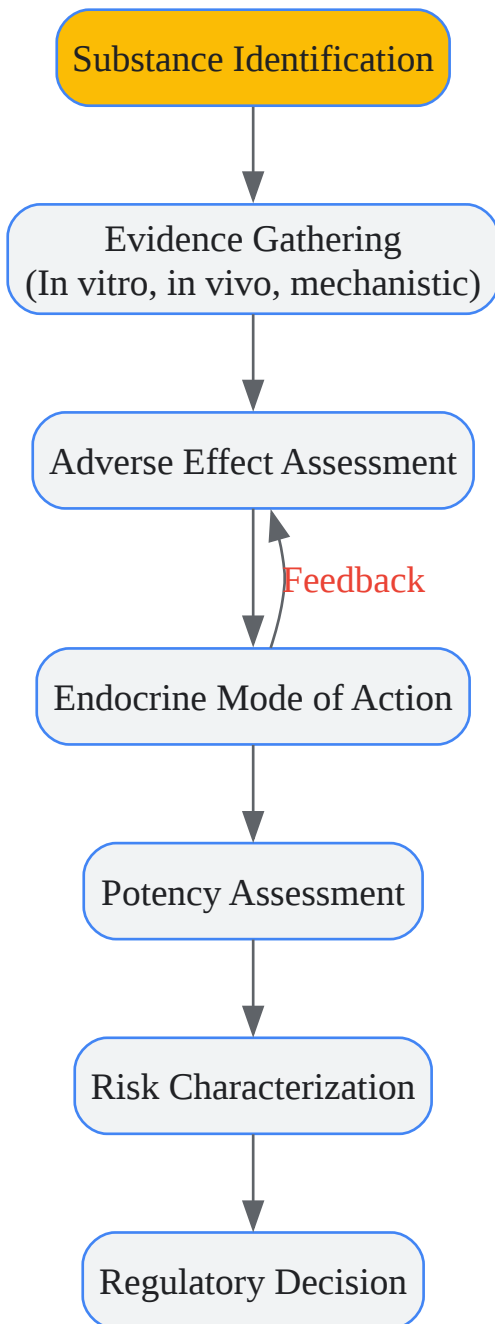
CAS No.: 109-39-7

Cat. No.: S1511955

Get Quote

Endocrine Disruption Assessment Framework

For objective comparison, you should evaluate products against established scientific and regulatory criteria. The European Chemicals Agency (ECHA) provides a structured process for this assessment [1].



[Click to download full resolution via product page](#)

The assessment requires conclusive evidence for an **adverse effect** and an **endocrine-related mode of action** [1]. ECHA maintains an Endocrine Disruptor assessment list where substances are evaluated, but inclusion does not automatically mean a substance is confirmed as an endocrine disruptor; some are found to not have endocrine-disrupting properties [1].

Oleate Esters: Properties and Applications

Oleate esters are widely used in industry. The table below summarizes their key aspects, though available search results do not provide endocrine disruption data.

Property/Type	Description & Common Uses	Key Market Points
General Properties [2] [3]	Esters derived from oleic acid; plant-based origins (e.g., olive oil); biodegradable; low toxicity; versatile emulsifying, surfactant, and conditioning properties.	
Methyl Oleate [2] [4]	Component in biodiesel; studied for combustion properties; used in cosmetics, personal care, and food.	Dominant product type (market value of USD 623.9 million in 2024) [2].
Ethyl Oleate [3]	Used in pharmaceuticals (drug delivery), personal care, and food; offers excellent stability.	Widely in demand (projected market value of USD 942.8 million by 2034) [3].
Oleyl Oleate [5]	A wax ester; known for superior lubrication properties; used in cosmetics, personal care, and high-performance lubricants.	Considered a plant-derived, biodegradable alternative to sperm whale oil [5].

| **Primary Applications** [2] [3] | **Cosmetics & Personal Care:** Skin and hair conditioning. **Lubricants:** Industrial, automotive. **Pharmaceuticals:** Drug delivery systems. **Food Industry:** Emulsifiers. | The cosmetics & personal care segment generated **USD 538.6 million in 2024** [2]. |

Proposed Experimental Approach for Evaluation

Since specific data for oleate esters is lacking, here are standard experimental protocols you can use to evaluate their endocrine disruption potential.

1. In Vitro Receptor Binding and Transactivation Assays These assays determine if a chemical can interact with and activate hormone receptors.

- **Methodology:** Use cell lines (e.g., HEK293, MCF-7) engineered with plasmids containing the ligand-binding domain of human estrogen receptor (ER), androgen receptor (AR), or thyroid receptor (TR) linked to a reporter gene (e.g., luciferase).
- **Procedure:**
 - Plate cells in phenol-red-free medium.
 - Expose to a concentration range of the oleate ester (e.g., 0.1 nM - 100 μ M) and include controls (vehicle, known agonist/antagonist).
 - Measure reporter gene activity after 24-48 hours.
- **Data Analysis:** Calculate the concentration causing 50% of the maximal effect (EC50) for agonists, or the concentration causing 50% inhibition (IC50) in the presence of a reference agonist for antagonists.

2. In Vivo Rodent Uterotrophic Assay (for Estrogenic Effects) This in vivo assay detects estrogen-like effects based on changes in uterine weight.

- **Methodology:**
 - Use immature or ovariectomized female rats or mice.
 - Administer the oleate ester orally or subcutaneously for 3-5 days. Include a vehicle control group and a group treated with a known estrogen (e.g., 17 β -estradiol).
 - Euthanize animals 6-24 hours after the last treatment.
- **Endpoint Measurement:**
 - Carefully dissect and weigh the uterus.
 - Calculate the absolute and relative (to body weight) uterine weight.
 - A statistically significant increase in uterine weight compared to the vehicle control indicates estrogenic activity.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. disruptor assessment list - ECHA Endocrine [echa.europa.eu]
2. Market Size, Share, Trends & Forecasts - 2034 Oleate Esters [gminsights.com]
3. Market Size, Share & Trends Forecast 2034 Oleate Esters [factmr.com]

4. Experimental study of the oxidation of methyl oleate in a jet-stirred reactor - PMC

[[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

5. Synthesis of oleyl oleate wax esters in Arabidopsis thaliana and Camelina sativa seed oil - PMC

[[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

To cite this document: Smolecule. [endocrine disruption potential oleate esters]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1511955#endocrine-disruption-potential-oleate-esters>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com